

Application Notes and Protocols for Coronastat Administration in Mice

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Coronastat

Cat. No.: B10830982

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the intraperitoneal (IP) and oral gavage (PO) administration of **Coronastat** (also known as NK01-63) in mice. The document includes a summary of pharmacokinetic data, detailed experimental protocols, and diagrams of the relevant biological pathway and experimental workflows.

Introduction

Coronastat is a potent inhibitor of the SARS-CoV-2 3CL protease, an enzyme essential for viral replication.^{[1][2]} Understanding its pharmacokinetic profile following different administration routes is critical for preclinical development. This document outlines the methodologies for comparing intraperitoneal and oral gavage administration of **Coronastat** in a mouse model.

Data Presentation: Pharmacokinetics of Coronastat in Mice

A study by Stockwell et al. investigated the pharmacokinetic properties of **Coronastat** in 8-week-old C57BL/6 mice.^{[2][3]} The compound was administered at a dose of 20 mg/kg via both intraperitoneal injection and oral gavage.^{[2][3]} Blood and lung tissue samples were collected at 0, 2, 4, 8, and 24 hours post-administration to determine the concentration of the compound.^{[2][3]} While the specific concentration values from this study are not publicly available, the following table structure can be used to present such quantitative data.

Table 1: Pharmacokinetic Parameters of **Coronastat** in Mice (20 mg/kg)

Administration Route	Time Point (hours)	Plasma Concentration (ng/mL)	Lung Tissue Concentration (ng/g)
Intraperitoneal (IP)	0		
	2		
	4		
	8		
	24		
Oral Gavage (PO)	0		
	2		
	4		
	8		
	24		

Experimental Protocols

The following are detailed protocols for the administration of **Coronastat** via intraperitoneal injection and oral gavage in mice, based on established methodologies and the specifics of the referenced study.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Protocol for Intraperitoneal (IP) Injection of **Coronastat**

Objective: To administer a precise dose of **Coronastat** into the peritoneal cavity of a mouse.

Materials:

- **Coronastat** solution (formulated for in vivo use)
- Sterile syringes (1 mL)

- Sterile needles (25-27 gauge)[4][11]
- 70% ethanol wipes
- Animal scale
- Appropriate personal protective equipment (PPE)

Procedure:

- Animal Preparation:
 - Weigh the mouse to accurately calculate the required dose volume. The maximum recommended injection volume is 10 ml/kg.[4][11]
 - For a 25-gram mouse, the maximum volume would be 0.25 ml.[4]
- Restraint:
 - Properly restrain the mouse to ensure its safety and the accuracy of the injection. The scruff technique is commonly used, placing the mouse in dorsal recumbency with its head tilted slightly downward.[5]
- Injection Site Identification:
 - The preferred injection site is the lower right quadrant of the abdomen.[4][5][6] This location helps to avoid damage to the cecum (typically on the left side), bladder, and other internal organs.[4][5]
- Injection:
 - Disinfect the injection site with a 70% ethanol wipe.[5]
 - Insert the needle, with the bevel facing up, at a 30-45 degree angle to the abdominal wall. [4][6]
 - Gently aspirate by pulling back the plunger to ensure the needle has not entered a blood vessel or organ. If blood or any fluid appears, withdraw the needle and reinject at a

different site with a new sterile needle.[5]

- Slowly inject the **Coronastat** solution into the peritoneal cavity.
- Post-Injection Monitoring:
 - Withdraw the needle and return the mouse to its cage.
 - Observe the animal for several minutes for any signs of distress, bleeding at the injection site, or adverse reactions.[4]

Protocol for Oral Gavage (PO) Administration of Coronastat

Objective: To deliver a precise oral dose of **Coronastat** directly into the stomach of a mouse.

Materials:

- **Coronastat** solution
- Sterile oral gavage needles (18-20 gauge, with a rounded tip)[7]
- Sterile syringes (1 mL)
- Animal scale
- Appropriate PPE

Procedure:

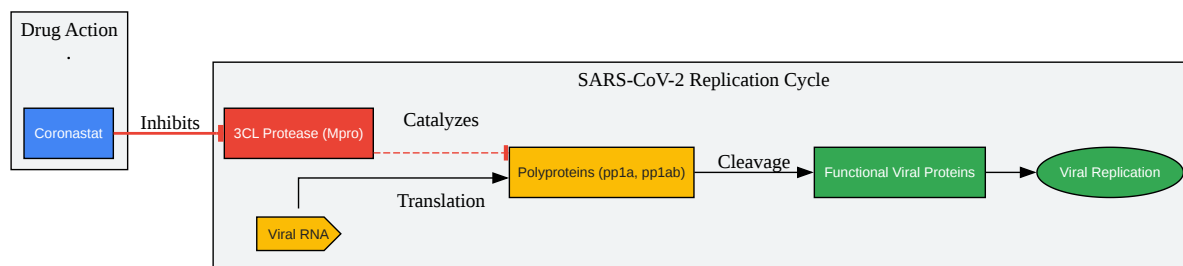
- Animal and Gavage Needle Preparation:
 - Weigh the mouse to calculate the correct dosage volume. The maximum recommended dosing volume for mice is 10 ml/kg.[7][10]
 - Measure the gavage needle from the tip of the mouse's nose to the last rib to determine the appropriate insertion depth to reach the stomach without causing perforation. Mark this length on the needle.[8]

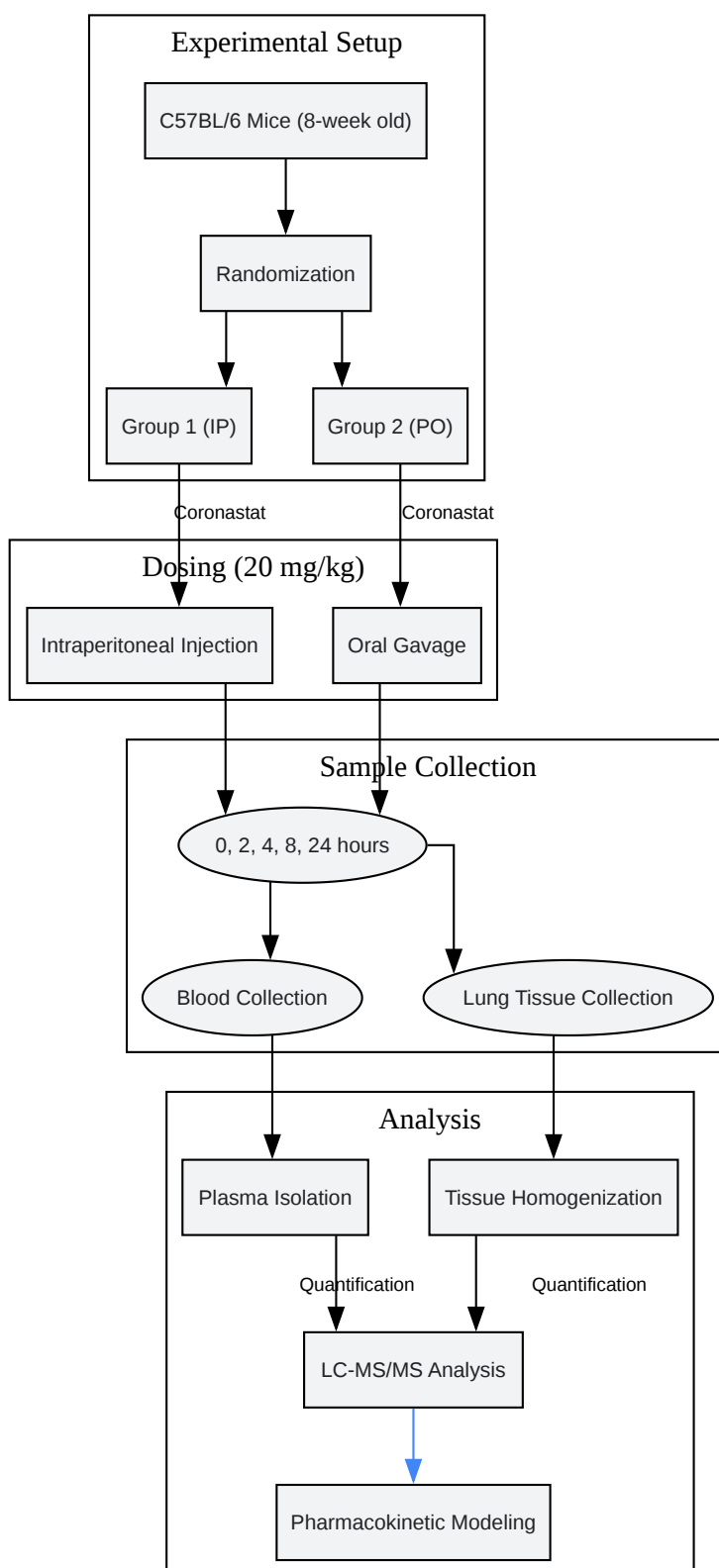
- Restraint:
 - Gently restrain the mouse by scruffing the back of the neck to immobilize the head and body.[8][12] The head should be slightly extended back to create a straight line through the neck and esophagus.[8]
- Gavage Administration:
 - Insert the gavage needle into the diastema (the gap between the incisors and molars) and advance it gently along the roof of the mouth towards the esophagus.[7][9] The mouse should swallow as the tube is passed.
 - The needle should pass smoothly without resistance. If resistance is met, do not force it; withdraw and attempt again.[7]
 - Once the needle is inserted to the pre-measured depth, slowly administer the **Coronastat** solution.[8]
- Post-Administration Monitoring:
 - Gently remove the gavage needle along the same path of insertion.
 - Return the mouse to its cage and monitor for 5-10 minutes for any signs of distress, such as labored breathing or coughing, which could indicate accidental administration into the trachea.[7]

Visualizations

Signaling Pathway of Coronastat

Coronastat functions by inhibiting the SARS-CoV-2 3CL protease (also known as the main protease, Mpro). This protease is crucial for cleaving the viral polyproteins into functional proteins required for viral replication.





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